

SAR-20347 JAK family inhibition comparative analysis

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Compound Focus: SAR-20347

Cat. No.: S542453

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Biochemical Inhibition Profile

The table below summarizes the half-maximal inhibitory concentration (IC₅₀) values of SAR-20347 against JAK family members from biochemical assays, with lower values indicating greater potency.

Kinase Target	Reported IC ₅₀ (nM)	Source / Assay Type
TYK2	0.6	Cell-free kinase assay [1] [2]
JAK1	23	Cell-free kinase assay [1] [2]
JAK2	26	Cell-free kinase assay [1] [2]
JAK3	41	Cell-free kinase assay [1] [2]

SAR-20347 exhibits a clear selectivity profile: TYK2 > JAK1 ≈ JAK2 > JAK3 [1] [2]. Its high potency against TYK2 is a key feature.

Cellular and In Vivo Efficacy

In cellular and animal models, **SAR-20347** effectively inhibits cytokine signaling and reduces disease pathology.

Model System	Experimental Readout	Key Finding	Reference
NK-92 Cells	Inhibition of IL-12-induced STAT4 phosphorylation	IC ₅₀ of 126 nM (TYK2-dependent event) [1]	
NK-92 Cells	Inhibition of IL-12-induced IFN-γ production	Dose-dependent inhibition [3]	
Mouse Model	Imiquimod-induced psoriasis	Striking decrease in disease pathology, reduced keratinocyte activation, and lower proinflammatory cytokine levels [3]	
Mouse Model	IL-12-induced IFN-γ production in serum (in vivo)	60 mg/kg dose inhibited production by 91% [1]	

A key finding from the research is that the **dual inhibition of both TYK2 and JAK1 by SAR-20347 was more effective at reducing psoriasis-like disease in a mouse model than inhibiting TYK2 alone [3]**. This suggests a therapeutic advantage in targeting multiple cytokine pathways simultaneously.

Key Experimental Protocols

The primary data comes from a detailed study that used several standard methodologies to validate the inhibitor's activity [3].

- **Kinase Inhibition Assays:** The inhibitory activity of **SAR-20347** was determined using two types of biochemical assays: a **radiolabeled ATP assay** and a **time-resolved fluorescent resonance energy transfer (TR-FRET) assay**. These tests measure the compound's ability to prevent the kinase from transferring a phosphate group to a substrate [3].
- **Cellular Signaling Assays:** To confirm that the drug works in a more complex biological system, researchers used **cell-based assays**. For example, in NK-92 or TF-1 cells, they pre-treated the cells with **SAR-20347**, then stimulated them with a cytokine like IL-12. They then measured the reduction

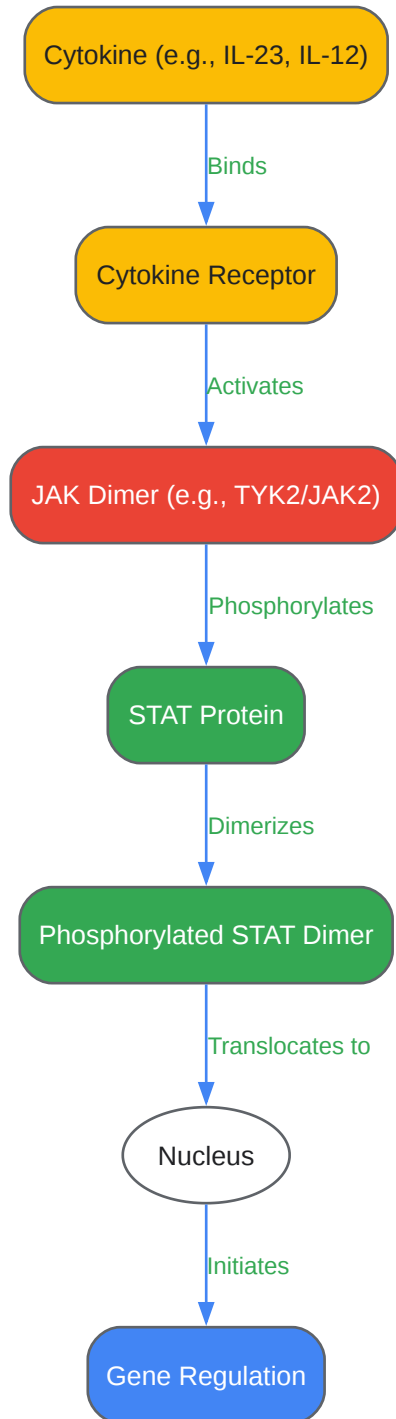
in phosphorylated STAT proteins (e.g., pSTAT4) using an immunoassay, which confirms the blockade of the signaling pathway [3] [1].

- **In Vivo Psoriasis Model:** The efficacy of **SAR-20347** was tested in a widely used **imiquimod-induced psoriasis-like dermatitis mouse model**. Mice were treated with the compound, and disease severity was scored based on skin pathology. Additionally, skin tissue and serum were analyzed to measure changes in key cytokines and keratinocyte activation markers, demonstrating a direct anti-inflammatory and therapeutic effect [3].

JAK-STAT Signaling Pathway Context

To understand how **SAR-20347** works, it's helpful to view the JAK-STAT signaling pathway it inhibits. The diagram below illustrates the key steps from cytokine binding to gene regulation.

JAK-STAT Signaling Pathway Simplified



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Cytokines like **IL-12**, **IL-23**, and **IL-22**, which are implicated in diseases like psoriasis, signal through specific JAK pairs [4] [5]. **SAR-20347**, by inhibiting TYK2 and JAK1, blocks the signaling of this entire group of pathogenic cytokines [3].

Research Implications

SAR-20347 serves as an important **research tool for proof-of-concept studies**. Its selectivity profile makes it useful for:

- Investigating the biological roles of TYK2 and JAK1.
- Validating the therapeutic potential of dual TYK2/JAK1 inhibition in various autoimmune and inflammatory disease models [3].
- Differentiating the effects of selective versus broader JAK inhibition.

For research purposes, commercial suppliers like MedChemExpress and Selleckchem provide **SAR-20347**, listing it as "for research use only" [1] [2].

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